

SJ000291942 solubility and stock solution preparation

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Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

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Application Notes and Protocols for SJ000291942

Topic: **SJ000291942** Solubility and Stock Solution Preparation Audience: Researchers, scientists, and drug development professionals.

Abstract

SJ000291942 is a small molecule activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway, a critical component of the Transforming Growth Factor-beta (TGF- β) superfamily of signaling molecules.[1][2][3][4] This pathway is integral to a multitude of cellular processes, including cell differentiation, proliferation, and embryonic development.[5]

SJ000291942 has been shown to induce BMP-dependent osteoblastic differentiation and activate the phosphorylation of SMAD1/5/8, key transducers in the BMP signaling cascade. These application notes provide detailed protocols for the preparation of stock solutions of **SJ000291942** for both in vitro and in vivo experimental models, along with comprehensive solubility data to guide researchers in its effective use.

Chemical and Physical Properties

SJ000291942 is supplied as a crystalline solid with a purity of $\geq 98\%$. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	425613-09-8	
Molecular Formula	C ₁₆ H ₁₅ FN ₂ O ₄	
Molecular Weight	318.30 g/mol	
Appearance	Crystalline solid	
Purity	≥98%	
Storage (Powder)	3 years at -20°C; 2 years at 4°C	

Solubility Data

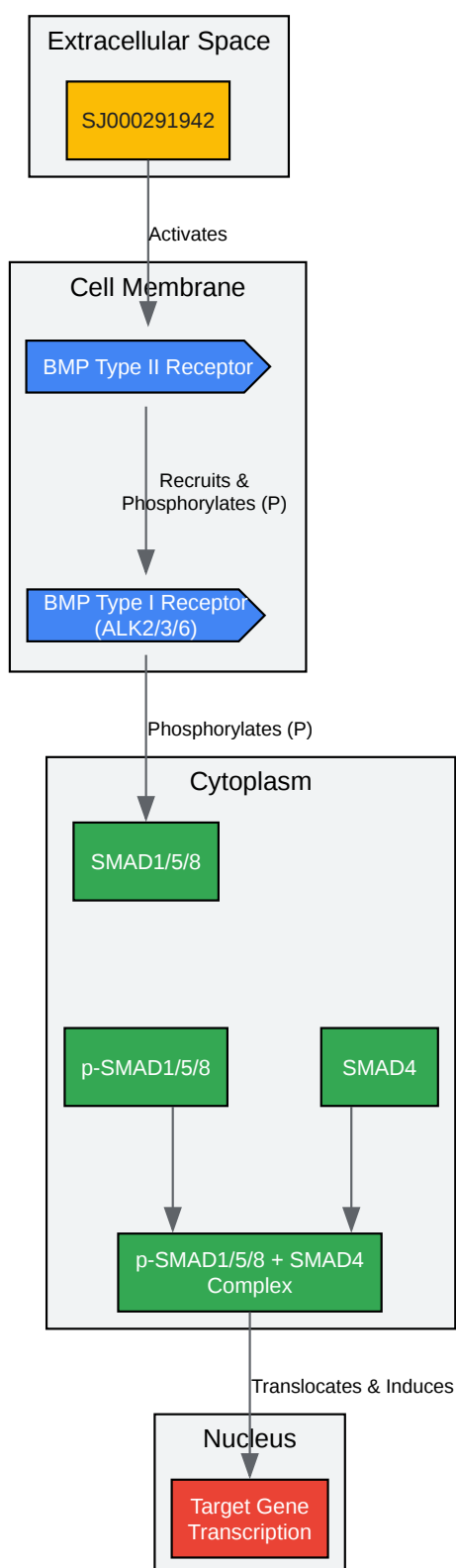
The solubility of **SJ000291942** has been determined in various common laboratory solvents. It is important to note that using fresh, anhydrous solvents, particularly DMSO, is critical as absorbed moisture can significantly reduce solubility.

Solvent	Solubility (In Vitro)	Molar Equivalent	Reference
DMSO	≥ 150 mg/mL	~471.25 mM	
DMSO	64 mg/mL	~201.06 mM	
DMSO	30 mg/mL	~94.25 mM	
Dimethyl Formamide (DMF)	30 mg/mL	~94.25 mM	
Ethanol	12 mg/mL	~37.70 mM	
Water	Insoluble	N/A	

Formulation (In Vivo)	Solubility	Molar Equivalent	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	~7.85 mM	
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	~7.85 mM	
Carboxymethyl cellulose sodium (CMC-Na)	≥ 5 mg/mL (Homogeneous suspension)	N/A	

Mechanism of Action: BMP Signaling Pathway

SJ000291942 functions as an activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway. This pathway is initiated when a BMP ligand binds to a Type II receptor (BMPR2), which then recruits and phosphorylates a Type I receptor (e.g., ALK2, ALK3, ALK6). The activated Type I receptor phosphorylates Receptor-regulated SMADs (R-SMADs), specifically SMAD1, SMAD5, and SMAD8. These phosphorylated R-SMADs form a complex with the common-mediator SMAD (co-SMAD), SMAD4. This entire complex then translocates into the nucleus, where it acts as a transcription factor to regulate the expression of BMP target genes. **SJ000291942** has been experimentally shown to induce the phosphorylation of SMAD1/5/8 and the expression of BMP target genes such as *bmp2b* and *szl*.

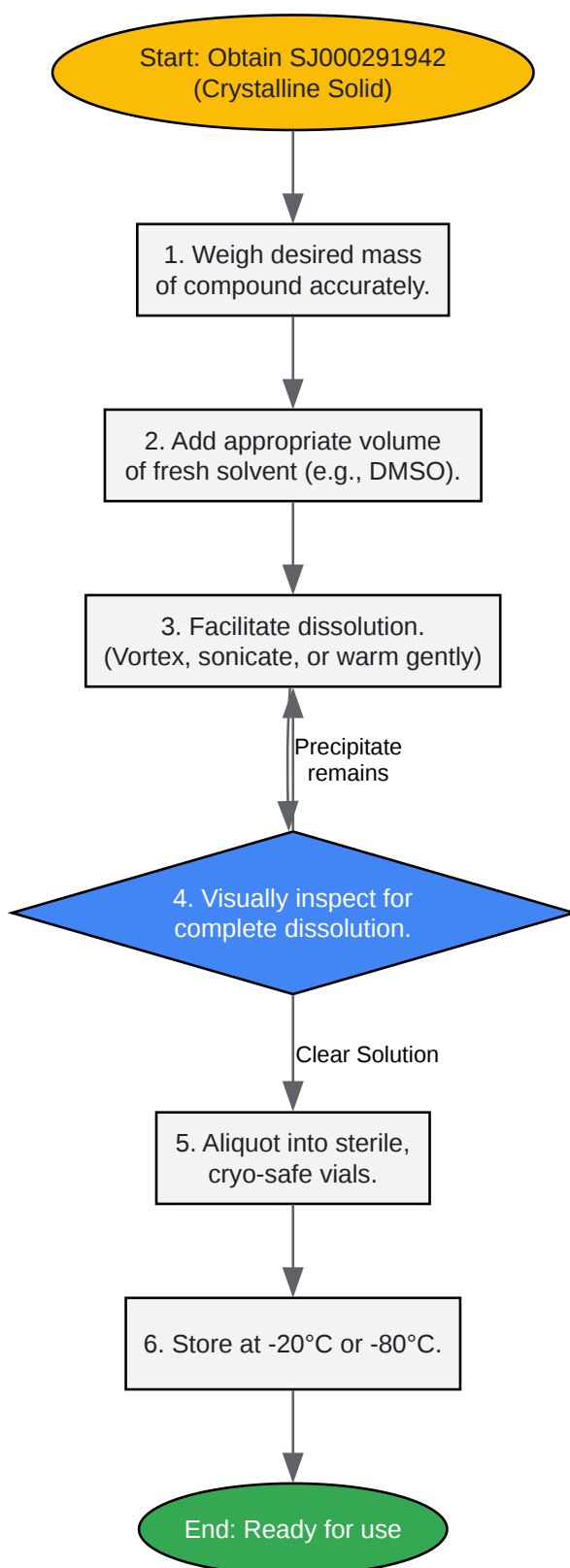


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Caption: Canonical BMP signaling pathway activated by **SJ000291942**.

Experimental Protocols

The following protocols provide step-by-step instructions for preparing stock solutions of **SJ000291942**. It is recommended to handle the compound in a well-ventilated area and use appropriate personal protective equipment.



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Caption: General workflow for preparing a stock solution of **SJ000291942**.

Protocol 1: Preparation of In Vitro Stock Solution (e.g., 10 mM in DMSO)

This protocol is suitable for preparing a high-concentration stock solution for use in cell culture experiments.

Materials:

- **SJ000291942** powder (MW: 318.30)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettors and sterile tips
- Vortex mixer and/or sonicator

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **SJ000291942** needed:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 318.30 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.183 \text{ mg}$
- Weigh Compound: Carefully weigh out 3.183 mg of **SJ000291942** powder and place it into a sterile microcentrifuge tube.
- Add Solvent: Add 1 mL of high-purity DMSO to the tube.
- Dissolve: Tightly cap the tube and vortex thoroughly. If the compound does not dissolve completely, gentle warming (to 37°C) or brief sonication can be used to facilitate dissolution. Visually inspect the solution to ensure no particulates are present.

- Aliquot and Store: Once fully dissolved, aliquot the stock solution into smaller volumes in sterile cryovials to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years). When ready to use, thaw an aliquot at room temperature and dilute to the final working concentration in the appropriate cell culture medium.

Protocol 2: Preparation of In Vivo Formulation (2.5 mg/mL)

This protocol describes the preparation of a formulation suitable for administration in animal models, based on a common vehicle.

Materials:

- **SJ000291942** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl, sterile)
- Sterile tubes and syringes

Procedure (to prepare 1 mL of dosing solution):

- Prepare DMSO Stock: First, prepare a concentrated stock of **SJ000291942** in DMSO. For example, dissolve 25 mg of the compound in 1 mL of DMSO to create a 25 mg/mL stock solution.
- Solvent Addition Sequence: The order of solvent addition is critical for maintaining solubility.
 - a. In a sterile tube, add 400 µL of PEG300.
 - b. Add 100 µL of the 25 mg/mL DMSO stock solution to the PEG300 and mix thoroughly until a clear solution is formed.
 - c. Add 50 µL of

Tween-80 and mix again until homogeneous. d. Finally, add 450 µL of saline to bring the total volume to 1 mL. Mix thoroughly.

- **Final Concentration:** This procedure yields a 1 mL solution containing 2.5 mg of **SJ000291942** in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The final solution should be clear.
- **Use:** This formulation should be prepared fresh before use. If storage is necessary, it should be for a very short duration and protected from light. Stability in this formulation over time has not been extensively reported.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. axonmedchem.com [axonmedchem.com]
- 5. TGF- β^2 Signaling | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [SJ000291942 solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2752707#sj000291942-solubility-and-stock-solution-preparation\]](https://www.benchchem.com/product/b2752707#sj000291942-solubility-and-stock-solution-preparation)

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